

# (Rac)-NNC 55-0396 solubility and stock solution preparation

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## Compound of Interest

Compound Name: (Rac)-NNC 55-0396

Cat. No.: B8082289

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## Application Notes and Protocols for (Rac)-NNC 55-0396

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**(Rac)-NNC 55-0396** is a potent and selective T-type calcium channel blocker.<sup>[1][2][3]</sup> It is a structural analog of mibepradil but is more stable and does not produce metabolites that inhibit L-type calcium channels, rendering it more selective for T-type channels.<sup>[4][5][6]</sup> This compound is widely used in neurological disease research and has been investigated for its anti-angiogenic and anti-cancer properties through the suppression of hypoxia-inducible factor-1 $\alpha$  (HIF-1 $\alpha$ ) signal transduction.<sup>[7][8]</sup> These application notes provide detailed protocols for the preparation of stock solutions of **(Rac)-NNC 55-0396** and summarize its solubility in common laboratory solvents.

## Data Presentation

### Solubility of (Rac)-NNC 55-0396 Dihydrochloride

The solubility of **(Rac)-NNC 55-0396** dihydrochloride in various solvents is summarized in the table below. This information is crucial for the preparation of stock solutions and for designing *in vitro* and *in vivo* experiments.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Reference
Water	14.11	25	[9]
DMSO	≥ 50	≥ 88.56	[10][11]
DMF	30	-	[12]
Ethanol	30	-	[12]
Ethanol:PBS (pH 7.2) (1:3)	0.25	-	[12]

Note: The molecular weight of **(Rac)-NNC 55-0396** dihydrochloride is 564.57 g/mol .[9] Batch-specific molecular weights may vary due to hydration.[9] For hygroscopic solvents like DMSO, it is recommended to use a newly opened container to ensure maximum solubility.[11]

## Experimental Protocols

### Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **(Rac)-NNC 55-0396** dihydrochloride in DMSO.

#### Materials:

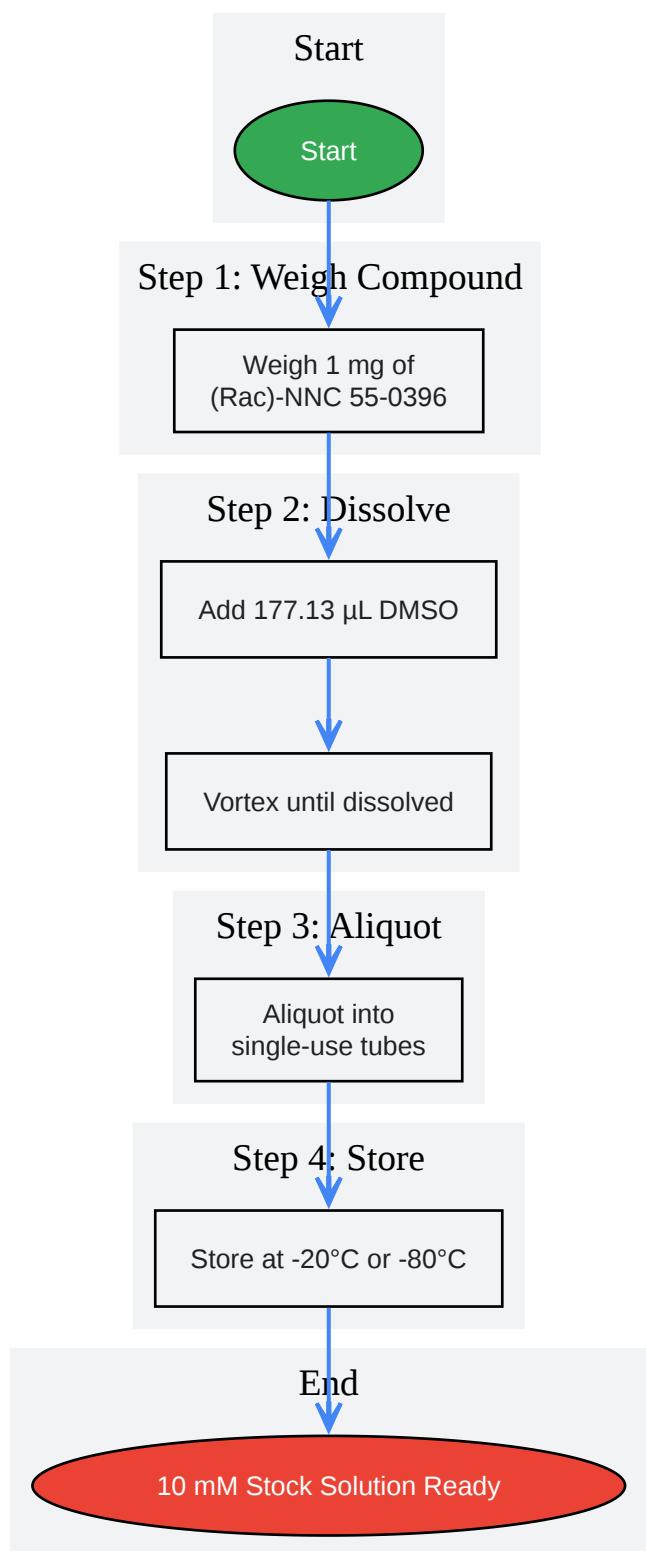
- **(Rac)-NNC 55-0396** dihydrochloride powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

**Procedure:**

- Weighing the Compound: Carefully weigh out 1 mg of **(Rac)-NNC 55-0396** dihydrochloride powder using an analytical balance and place it into a sterile microcentrifuge tube.
- Adding the Solvent: Using a calibrated micropipette, add 177.13  $\mu$ L of DMSO to the microcentrifuge tube containing the compound.[\[11\]](#)
- Dissolving the Compound: Close the tube tightly and vortex thoroughly until the powder is completely dissolved, resulting in a clear solution. Gentle warming in a water bath (37°C) may be used to aid dissolution if necessary.
- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[1\]](#)[\[11\]](#) Ensure the tubes are sealed tightly to prevent moisture absorption.[\[1\]](#)[\[11\]](#)

## Mandatory Visualizations

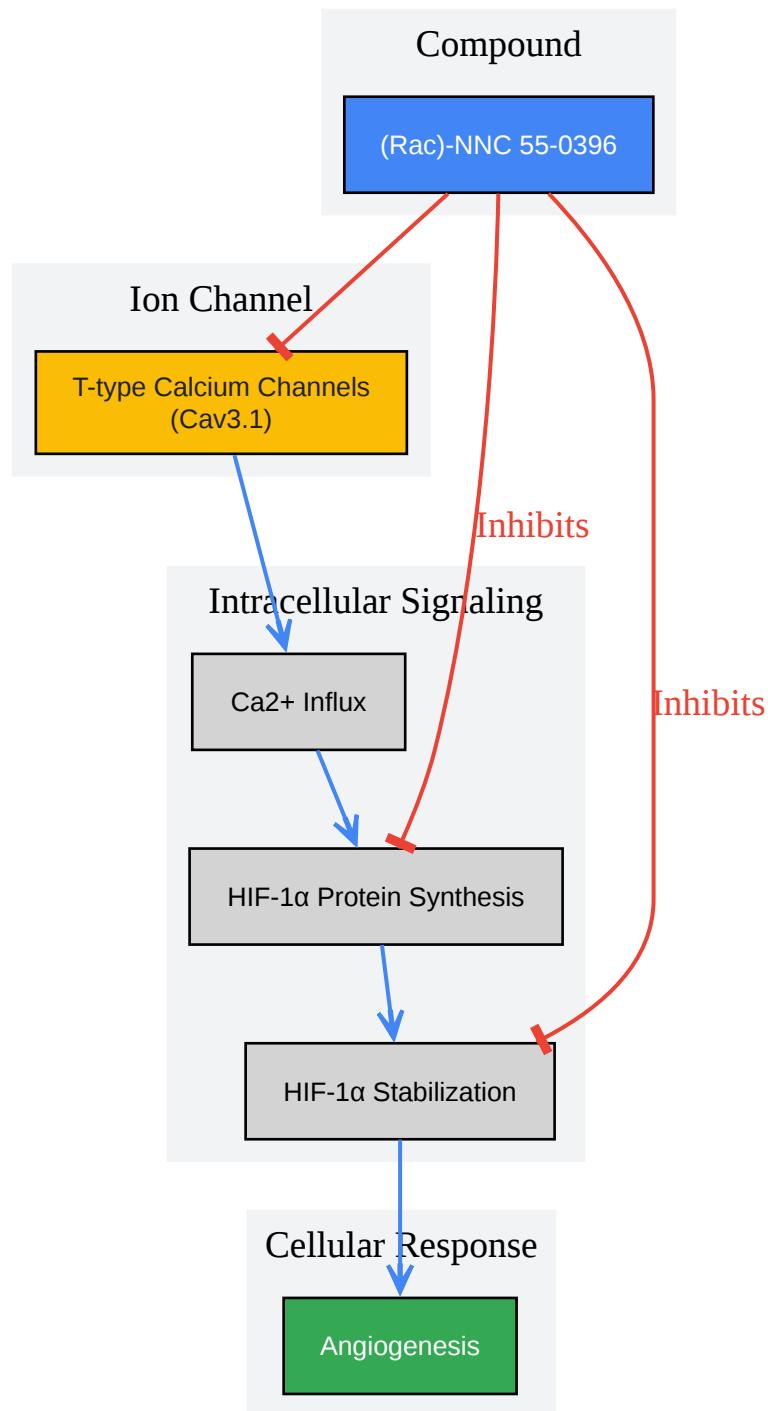
## Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing a 10 mM stock solution of **(Rac)-NNC 55-0396**.

## Signaling Pathway of (Rac)-NNC 55-0396



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Caption: Signaling pathway of (Rac)-NNC 55-0396 in the inhibition of angiogenesis.

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